

The Discovery and Origin of Chandrananimycin A: A Technical Guide

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Compound of Interest

Compound Name: Chandrananimycin A

Cat. No.: B1244592

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Abstract

Chandrananimycin A is a bioactive natural product belonging to the phenoxazine class of compounds. First isolated from a marine actinomycete, it has demonstrated notable anticancer and antimicrobial properties, positioning it as a compound of interest for further drug development. This technical guide provides an in-depth overview of the discovery, origin, and biological activities of **Chandrananimycin A**. It includes detailed experimental protocols for its isolation, characterization, and bioactivity assessment, as well as a putative biosynthetic pathway for its core phenoxazinone structure. Quantitative data are presented in tabular format for clarity, and key processes are visualized using diagrams in the DOT language. This document is intended for researchers, scientists, and professionals in the field of drug discovery and development.

Discovery and Origin

Chandrananimycin A, along with its congeners Chandrananimycins B and C, was first isolated from the culture broth of a marine actinomycete, *Actinomadura* sp. isolate M045. The producing strain was cultivated from a marine sediment sample, highlighting the potential of marine actinomycetes as a source of novel secondary metabolites. Another analog, Chandrananimycin E, has been isolated from *Streptomyces griseus* (HKI 0545), indicating that the production of this class of compounds may be distributed across different actinomycete genera.

Physicochemical Properties

The physicochemical properties of **Chandrananimycin A** are summarized in the table below.

Property	Description
Molecular Formula	C ₂₀ H ₁₉ N ₃ O ₅
Molecular Weight	397.39 g/mol
Appearance	Yellowish-brown solid
Solubility	Soluble in methanol, ethyl acetate, and DMSO
UV λ _{max} (MeOH) nm (log ε)	235 (4.45), 433 (4.28)
IR (KBr) ν _{max} cm ⁻¹	3400, 1695, 1640, 1580, 1460, 1280, 1100
Core Structure	Phenoxazinone

Biological Activity

Chandrananimycin A has demonstrated a range of biological activities, including anticancer, antibacterial, and antifungal properties. The available quantitative data for **Chandrananimycin A** and its analog, Chandrananimycin E, are presented below.

Anticancer Activity

Compound	Cell Line	Activity Metric	Value (μM)	Reference
Chandrananimycin A	Various	IC ₅₀	0.1 - 10	[1]
Chandrananimycin E	HUVEC	GI ₅₀	35.3	[2]
Chandrananimycin E	HeLa	CC ₅₀	56.9	[2]

Antimicrobial Activity

Compound	Organism	Activity Metric	Value (µg/mL)	Reference
Chandrananimycin A	Bacillus subtilis	MIC	10	[1]
Chandrananimycin A	Staphylococcus aureus	MIC	25	[1]
Chandrananimycin A	Candida albicans	MIC	10	[1]
Chandrananimycin A	Mucor miehei	MIC	5	[1]

Experimental Protocols

This section provides detailed methodologies for the key experiments related to the discovery and characterization of **Chandrananimycin A**.

Fermentation of the Producing Organism

Objective: To cultivate the *Actinomadura* sp. M045 for the production of **Chandrananimycin A**.

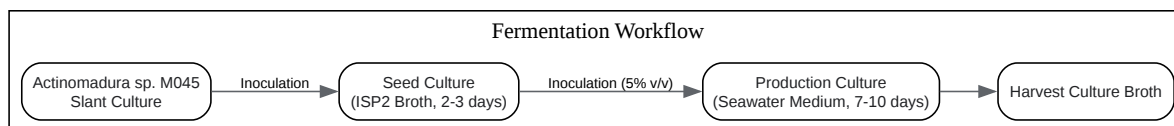
Materials:

- *Actinomadura* sp. M045 culture
- Seed medium (e.g., ISP2 broth)
- Production medium (e.g., a modified seawater-based medium)
- Shaker incubator
- Sterile flasks

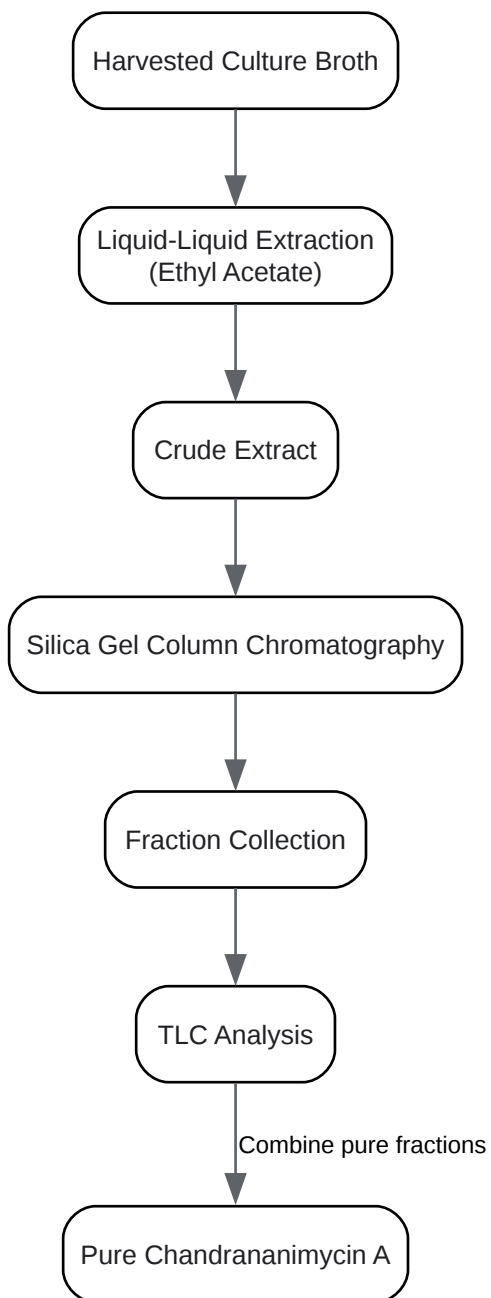
Protocol:

- Inoculate a seed flask containing the seed medium with a loopful of *Actinomadura* sp. M045 from a slant culture.

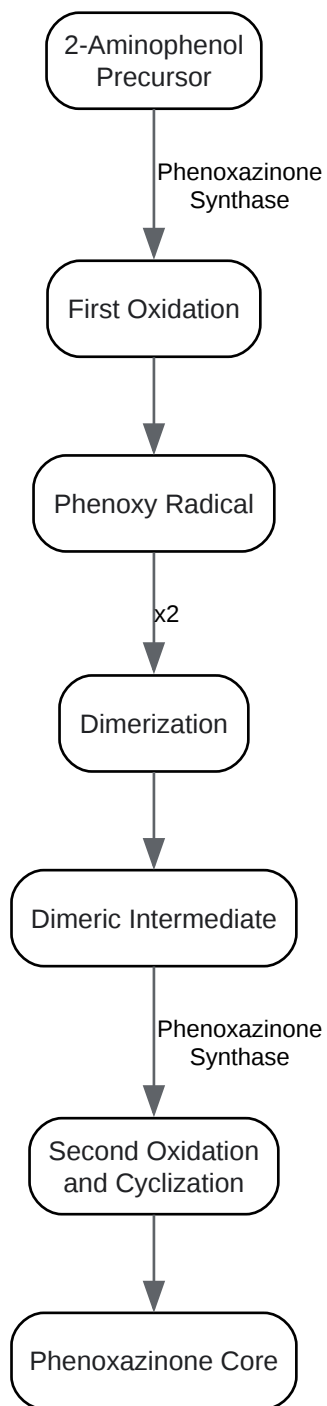
- Incubate the seed culture at 28°C for 2-3 days on a rotary shaker at 180 rpm.
- Transfer the seed culture to the production medium at a 5% (v/v) inoculation rate.
- Incubate the production culture at 28°C for 7-10 days on a rotary shaker at 180 rpm.



Isolation and Purification Workflow



Putative Biosynthesis of the Phenoxazinone Core

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References

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